

Isononyl Alcohol in Automotive Interiors

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Isononyl alcohol

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Isononyl alcohol (INA) is a **C9 branched-chain alcohol** that serves primarily as a chemical intermediate in the production of high-molecular-weight **plasticizers**, most notably **Diisononyl Phthalate (DINP)** and **Diisononyl Adipate (DINA)** [1] [2]. These plasticizers are essential for manufacturing flexible, durable, and safe plastic components used in automotive interiors [1].

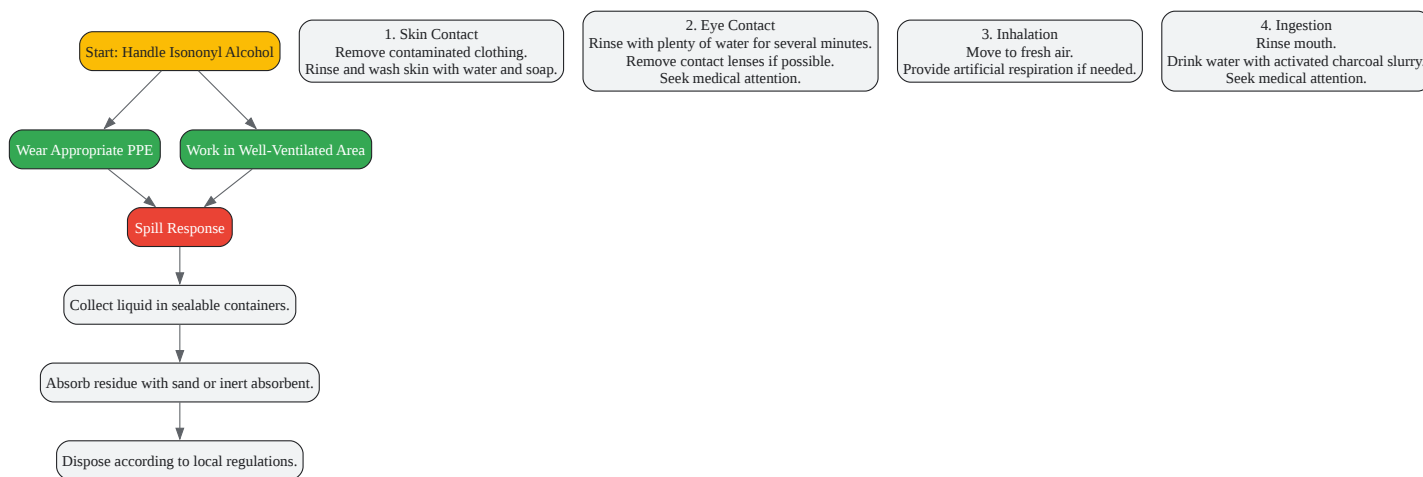
The table below summarizes its key functions and the resulting material properties:

Function	Application in Automotive Interiors	Key Material Properties Achieved
Primary: Plasticizer Production [1] [2]	Dashboard & Interior Trims: Used in PVC for dashboards, door panels, and other interior trims [1].	Flexibility & Durability: Imparts necessary pliability to PVC, allowing it to be molded into complex shapes [1].
	Seat Coverings & Upholstery: Used in synthetic leather and fabric coatings [1].	Heat & UV Resistance: Ensures components do not become brittle or sticky under high temperatures or prolonged sun exposure [1].
	Wire & Cable Insulation: Applied in insulating materials for in-vehicle electrical systems [1].	Aesthetic Quality: Helps maintain the surface finish and color of interior parts over time [1].
Secondary: Other Applications	Coatings: Can be used in the production of coatings that provide	Lightweighting: Contributes to the production of lightweight plastic

Function	Application in Automotive Interiors	Key Material Properties Achieved
	adhesion and weathering resistance [1].	components, aiding in overall vehicle fuel efficiency [1].

General Safety and Handling Protocol

While the search results do not include protocols for application testing, they do provide essential safety information for handling INA in a laboratory or industrial setting [3]. The following workflow and protocol summarize the key personal safety and environmental measures.



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Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Tightly fitting safety goggles with side-shields [3].
- **Skin Protection:** Wear fire-resistant, impervious clothing and chemical-impermeable gloves (inspected prior to use) [3].
- **Respiratory Protection:** In conditions where adequate ventilation is not possible and exposure limits are exceeded, use a full-face respirator [3].

Spill and Disposal Procedures

- **Containment:** Avoid dust formation and prevent material from entering drains or the environment [3].

- **Clean-up:** Collect leaking liquid in sealable containers. Absorb the remaining liquid with sand or an inert absorbent [3].
- **Disposal:** Dispose of collected material at a licensed chemical destruction plant or via controlled incineration. Do not contaminate water sources [3].

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References

1. - Global Strategic Business Report Isononyl Alcohol [researchandmarkets.com]
2. Isononanol (INA) - Evonik Industries [c4-chemicals.evonik.com]
3. isononyl alcohol - Safety Data Sheet [chemicalbook.com]

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